

Physical and chemical properties of Diphenyliodonium chloride

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Compound of Interest

Compound Name: *Diphenyliodonium chloride*

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An In-depth Technical Guide to Diphenyliodonium Chloride

This technical guide provides a comprehensive overview of the physical and chemical properties of **diphenyliodonium chloride**, tailored for researchers, scientists, and drug development professionals. The document summarizes key quantitative data, details experimental protocols, and visualizes complex processes to facilitate a deeper understanding of this versatile compound.

Core Physical and Chemical Properties

Diphenyliodonium chloride is a white to light cream-yellow crystalline powder.^{[1][2][3]} It is an organoiodine compound widely utilized as a photoinitiator and a reagent in organic synthesis.^{[1][4][5]}

Data Presentation: Summary of Quantitative Properties

Property	Value	Source(s)
CAS Number	1483-72-3	[1][6]
Molecular Formula	C ₁₂ H ₁₀ ClI	[1][6]
Molecular Weight	316.57 g/mol	[1]
Melting Point	233-235 °C (sublimes)	[4][7]
Appearance	White to light cream-yellow powder/crystal	[1][2][3]
Purity	≥98%	[1]
Solubility	Soluble in water and methanol. [2][4][8] Limited solubility in organic solvents like ethanol and DMSO.[9]	
Storage Temperature	Room temperature[1], though refrigeration (0-10°C) is also recommended.[10]	
Stability	Stable under ambient conditions, but can be light, air, and heat sensitive.[1][5][10]	
Hazard Class	6.1 (Toxic)	[8][11][12]
UN Number	2811	[8][11][12]

Chemical Reactivity and Applications

Diphenyliodonium chloride is a versatile reagent in various chemical transformations. Its primary applications stem from its ability to act as an electrophilic phenylating agent and a photoinitiator.

- Organic Synthesis: It is extensively used for the arylation of a wide range of nucleophiles.[13] It serves as a reactant in copper-catalyzed cross-coupling reactions of purines, the arylation of anilines, and Sonogashira coupling reactions for preparing aryl alkynes.[2][4][14]

- **Photoinitiator:** Upon exposure to UV light, **diphenyliodonium chloride** generates free radicals, making it a highly effective photoinitiator for polymerization processes.^[1] This property is crucial in the rapid curing of coatings, adhesives, and inks in industries such as electronics and automotive.^[1]
- **Biological Research:** In biomedical applications, it is used in developing diagnostic tools and drug delivery systems.^[1] It is also known to inhibit certain enzymes, which is a focus of biological research.^[3] For instance, diphenyleneiodonium chloride, a related compound, is a known inhibitor of NADPH oxidase (NOX) and nitric oxide synthase (NOS).^[9]
- **Environmental Applications:** It is explored for use in environmental remediation to break down pollutants through advanced oxidation processes.^[1]

Reaction with DMSO: When heated in dimethyl sulfoxide (DMSO), diphenyliodonium triflate (a related salt) undergoes an unexpected arylation reaction. The proposed mechanism involves arylation of the DMSO at the oxygen atom, followed by a thia-Sommelet–Hauser rearrangement to form 2-thiomethylphenols.^[15]

Thia-Sommelet–Hauser rearrangement of diphenyliodonium salt with DMSO.

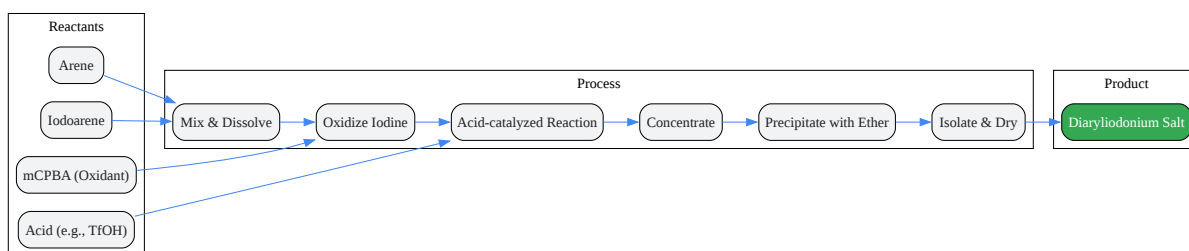
Experimental Protocols

A. Synthesis of Diphenyliodonium Salts (General One-Pot Procedure)

This protocol is a general method for the synthesis of diaryliodonium salts from iodoarenes and arenes.^[16]^[17]

- **Materials:** Iodoarene, arene, m-chloroperoxybenzoic acid (mCPBA), and a suitable acid (e.g., trifluoromethanesulfonic acid).
- **Procedure:**
 - Dissolve the iodoarene and arene in a suitable solvent.
 - Add mCPBA to the mixture to oxidize the iodine.
 - Slowly add the acid (e.g., trifluoromethanesulfonic acid) dropwise to the stirring mixture.

- Allow the reaction to proceed for a set time (e.g., 2 hours) at a specific temperature.[18]
- Concentrate the mixture under reduced pressure.
- Add diethyl ether to precipitate the diaryliodonium salt.
- Isolate the solid product by filtration and wash with diethyl ether.[18]
- Dry the product in an oven.



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General workflow for the one-pot synthesis of diaryliodonium salts.

B. Purification

Purification of the crude product is typically achieved by recrystallization from a suitable solvent system. Washing the precipitated solid with a solvent in which the product is poorly soluble, such as diethyl ether, is also a common purification step.[18]

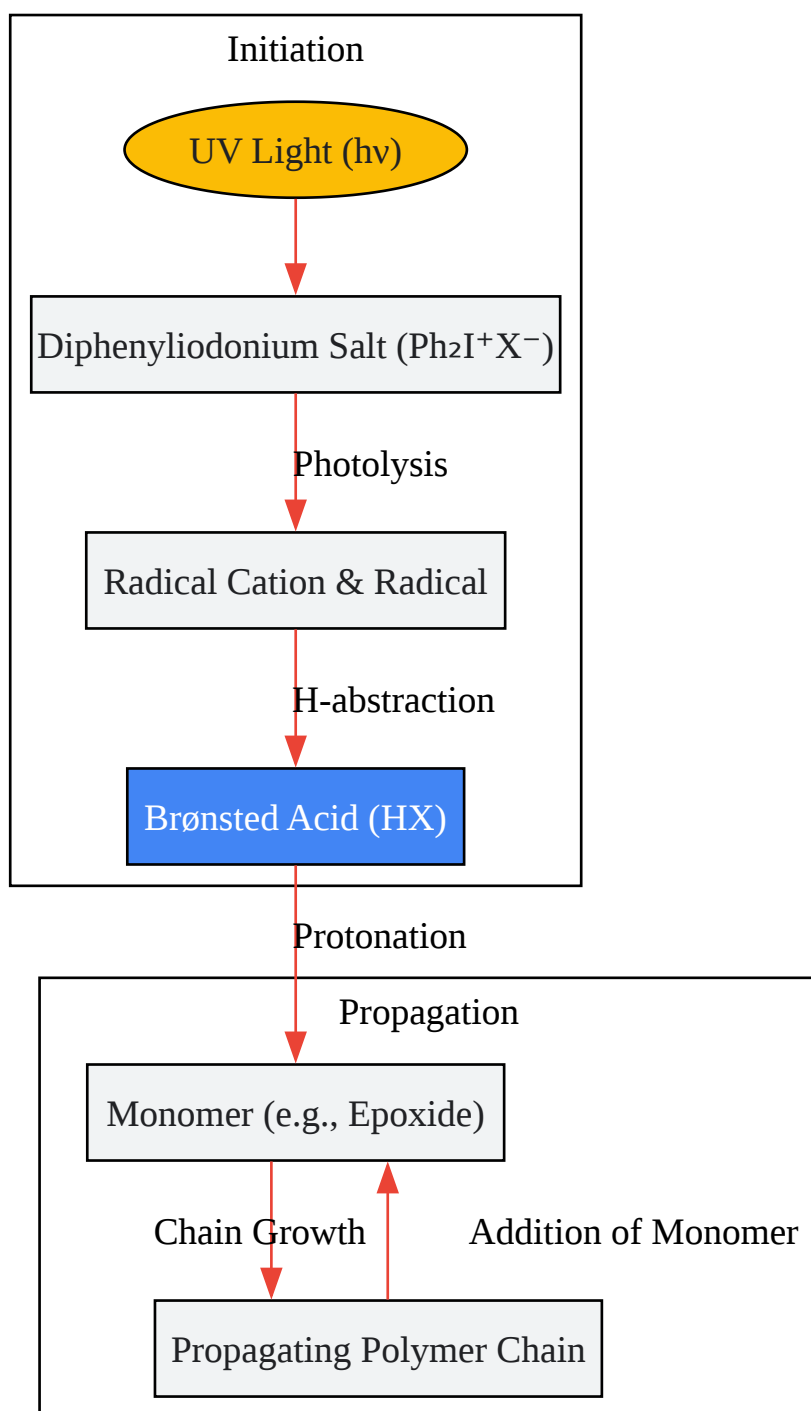
C. Analytical Methods

- Titration: Purity can be determined by argentometric titration.[1][10]

- Spectroscopy: The structure and purity of the compound can be confirmed using ^1H NMR spectroscopy.[\[18\]](#)
- Chromatography: Purity can also be assessed by methods like TLC.[\[19\]](#)

Application Example: Photoinitiated Polymerization

Diphenyliodonium chloride is a cationic photoinitiator. Upon UV irradiation, it undergoes photolysis to generate a Brønsted acid, which then initiates the polymerization of monomers, such as epoxides.[\[1\]](#)[\[20\]](#)



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Photoinitiation mechanism of diphenyliodonium salts in cationic polymerization.

Safety and Handling

Diphenyliodonium chloride is toxic if swallowed and causes skin and serious eye irritation.[6][12] It may also cause respiratory irritation. Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this compound.[10] Work should be conducted in a well-ventilated area.[12] It is classified as a hazardous material for transportation (UN2811, Hazard Class 6.1, Packing Group III).[8][12]

Hazardous Decomposition Products: Upon decomposition, it can produce carbon monoxide, carbon dioxide, hydrogen iodide, and hydrogen chloride.[12]

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